

Application Notes and Protocols for GNE-495 in In Vivo Research

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Compound of Interest

Compound Name: GNE-495

Cat. No.: B607687

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Introduction

GNE-495 is a potent and selective inhibitor of Mitogen-Activated Protein Kinase Kinase Kinase Kinase 4 (MAP4K4), with an IC₅₀ of 3.7 nM.[1][2][3] While direct applications of **GNE-495** in in vivo models of neurodegenerative diseases are not extensively documented in current literature, its role as a MAP4K4 inhibitor suggests potential avenues for research. MAP4K4 is implicated in a variety of biological processes, including inflammation, neural regeneration, and angiogenesis, all of which can be relevant to the pathology of neurodegenerative disorders.[3]

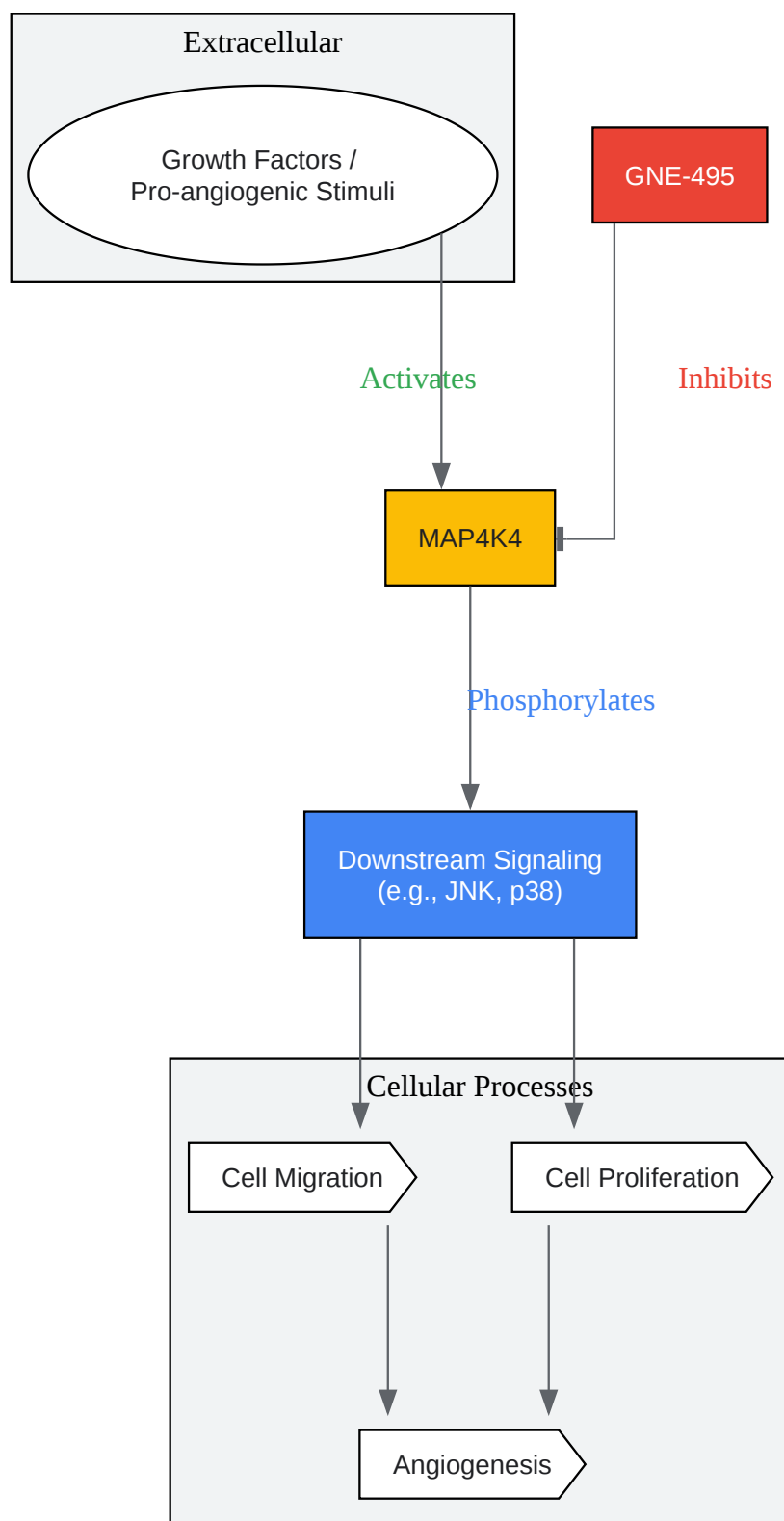
These application notes provide a summary of the known in vivo applications of **GNE-495**, focusing on a well-documented retinal angiogenesis model. This model can be adapted to study vascular changes and the effects of MAP4K4 inhibition in the central nervous system, which may be pertinent to neurodegenerative disease research.

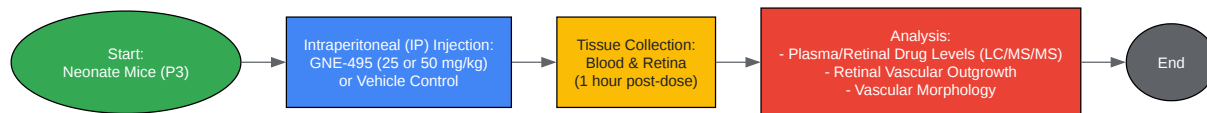
Mechanism of Action

GNE-495 functions as a potent and selective inhibitor of MAP4K4.[1][2][3] The inhibition of MAP4K4 by **GNE-495** has been shown to impact downstream signaling pathways that regulate cellular processes such as cell migration and proliferation. In the context of angiogenesis, **GNE-495** has been demonstrated to recapitulate the effects of MAP4K4 knockout, leading to delayed vascular outgrowth and abnormal vascular morphology.[4][5] Although **GNE-495** also

shows inhibitory activity against the related kinases MINK and TNIK, in vivo effects in the described models have been attributed specifically to MAP4K4 inhibition.[4]

Signaling Pathway Diagram





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